

The Solubility of Dibutyl Adipate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Dibutyl adipate*

Cat. No.: *B094505*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Dibutyl adipate (DBA), a diester of n-butanol and adipic acid, is a widely utilized compound valued for its properties as a plasticizer, emollient, and solvent. Its efficacy in various formulations, from cosmetics to polymer systems, is fundamentally linked to its solubility characteristics in organic media. This technical guide provides a comprehensive overview of the solubility of **dibutyl adipate**. While extensive quantitative data across a broad spectrum of organic solvents is not widely available in published literature, this document outlines the well-established qualitative solubility profile and presents a detailed experimental protocol for the precise determination of its solubility. This allows research and development professionals to generate the specific, high-quality data required for their formulation and process design needs.

Introduction to Dibutyl Adipate

Dibutyl adipate (CAS No: 105-99-7; Molecular Formula: $C_{14}H_{26}O_4$) is a colorless, oily liquid with a characteristically low vapor pressure and a high boiling point of approximately 305°C. Its chemical structure, featuring a flexible six-carbon diacid backbone and two butyl ester groups, imparts a predominantly nonpolar character, making it readily miscible with many organic solvents. This property is crucial for its role in solubilizing active ingredients, modifying the physical properties of polymers, and acting as a skin-conditioning agent in topical preparations.

Qualitatively, **dibutyl adipate** is known to be soluble in common organic solvents such as alcohols and ethers, while exhibiting very low solubility in water.

Quantitative Solubility Data

A thorough review of scientific literature and chemical databases reveals a notable scarcity of publicly available quantitative data on the solubility of **dibutyl adipate** in a comprehensive range of organic solvents at various temperatures. The data that is available is often qualitative. For applications requiring precise solubility values (e.g., in mole fraction, mass fraction, or g/100g of solvent), experimental determination is essential. The following section provides a robust protocol for this purpose.

Table 1: Qualitative Solubility of **Dibutyl Adipate**

Solvent Class	General Solubility	Specific Examples	Citation(s)
Alcohols	Soluble	Ethanol	
Ethers	Soluble	Diethyl Ether	
Water	Insoluble / Very Low	Water (approx. 35 mg/L at 25°C)	

Experimental Protocol for Solubility Determination

The most common and reliable method for determining the solid-liquid equilibrium (SLE) or liquid-liquid equilibrium (LLE) solubility of a compound like **dibutyl adipate** is the isothermal shake-flask method. This method involves creating a saturated solution at a constant temperature and then measuring the concentration of the solute in the solvent.

Materials and Equipment

- **Dibutyl Adipate** (high purity)
- Selected Organic Solvents (analytical grade or higher)
- Analytical Balance (± 0.1 mg)

- Thermostatic shaker bath or temperature-controlled incubator/oven
- Calibrated thermometer or thermocouple
- Glass vials with airtight caps (e.g., screw caps with PTFE septa)
- Syringes and syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks and pipettes
- Analytical instrument for concentration measurement (e.g., Gas Chromatography (GC), High-Performance Liquid Chromatography (HPLC), or UV-Vis Spectrophotometer)

Detailed Methodology

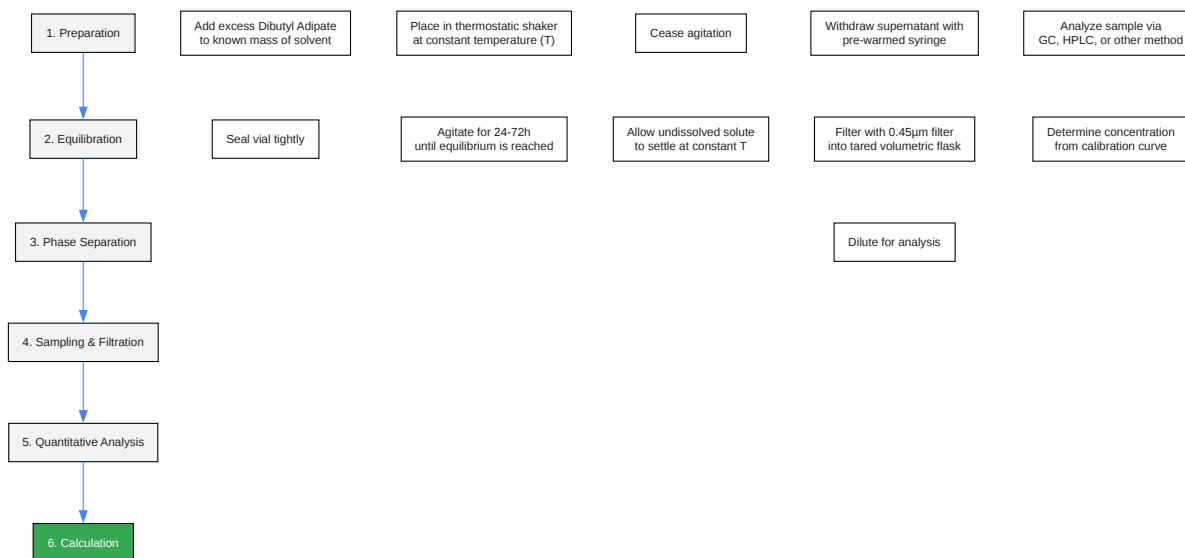
- **Preparation of Supersaturated Solution:** For each solvent, add an excess amount of **dibutyl adipate** to a known mass or volume of the solvent in a sealed glass vial. The presence of a distinct, undissolved phase of **dibutyl adipate** is crucial to ensure saturation.
- **Equilibration:** Place the vials in a thermostatic shaker bath set to the desired experimental temperature. Agitate the mixtures for a sufficient duration to allow the system to reach equilibrium. The time required can range from 24 to 72 hours, depending on the solvent's viscosity and the temperature. It is advisable to determine the necessary equilibration time by sampling at various intervals (e.g., 12, 24, 48, 72 hours) and ensuring the measured concentration has reached a stable plateau.
- **Phase Separation:** Once equilibrium is achieved, cease agitation and allow the vials to rest in the temperature-controlled bath for several hours (e.g., 2-4 hours) to permit the undissolved **dibutyl adipate** to settle. This step is critical to avoid contamination of the sample with undissolved solute.
- **Sampling:** Carefully withdraw a sample from the clear, supernatant liquid phase using a pre-warmed syringe (to prevent precipitation upon cooling). Immediately filter the sample through a syringe filter into a pre-weighed volumetric flask.
- **Gravimetric Analysis and Dilution:** Record the mass of the filtered saturated solution. Dilute the sample to a known volume with the same solvent to bring the concentration within the

calibrated range of the analytical instrument.

- **Quantitative Analysis:** Analyze the diluted sample using a pre-calibrated analytical method (e.g., GC or HPLC) to determine the concentration of **dibutyl adipate**.
- **Calculation of Solubility:** Using the measured concentration, the dilution factor, and the initial mass of the saturated solution, calculate the solubility in the desired units (e.g., mole fraction, mass fraction, g/100 g solvent).

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the isothermal shake-flask method for determining the solubility of **dibutyl adipate**.



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Caption: Workflow for the isothermal shake-flask solubility determination method.

Factors Influencing Solubility

The solubility of **dibutyl adipate** is governed by the principle of "like dissolves like." Its solubility will be highest in solvents with similar polarity and intermolecular force characteristics.

- **Polarity:** As a diester, **dibutyl adipate** has polar ester groups but also significant nonpolar character from its hydrocarbon backbone and butyl chains. It is therefore most soluble in solvents of moderate polarity, such as medium-chain alcohols, ketones, and esters.
- **Temperature:** The dissolution of a solute is typically an endothermic process. Therefore, the solubility of **dibutyl adipate** in most organic solvents is expected to increase with increasing temperature.
- **Solvent Structure:** The molecular size and shape of the solvent can also play a role. Solvents that can effectively solvate both the ester and alkyl portions of the **dibutyl adipate** molecule will be more effective.

Conclusion

Dibutyl adipate is a versatile excipient and solvent with broad solubility in many organic media. For professionals in research and drug development, a precise understanding of its solubility in specific solvent systems is critical for formulation success. While comprehensive quantitative data is sparse in the public domain, this guide provides the necessary theoretical background and a detailed, practical experimental protocol—the isothermal shake-flask method—to empower researchers to generate high-quality, application-specific solubility data. The provided workflow and discussion of influencing factors serve as a robust starting point for any formulation or process development involving **dibutyl adipate**.

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